

## Compound of Interest

Compound Name: Diallyl isophthalate

Cat. No.: B087104

An In-Depth Technical Guide to **Diallyl Isophthalate**: Chemical Properties and Structure

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core chemical properties and structural characteristics of **diallyl isophthalate** (DAIP).

## Chemical Structure and Identification

**Diallyl isophthalate** is an organic compound, specifically a diester of isophthalic acid and allyl alcohol.<sup>[1]</sup> Its structure consists of a benzene ring with

Key Identifiers:

- IUPAC Name: bis(prop-2-enyl) benzene-1,3-dicarboxylate<sup>[3]</sup>
- CAS Number: 1087-21-4<sup>[4]</sup>
- Molecular Formula: C<sub>14</sub>H<sub>14</sub>O<sub>4</sub><sup>[3][4]</sup>
- Molecular Weight: 246.26 g/mol <sup>[3][5]</sup>
- SMILES: C=CCOC(=O)C1=CC(=CC=C1)C(=O)OCC=C<sup>[3]</sup>
- InChI: InChI=1S/C14H14O4/c1-3-8-17-13(15)11-6-5-7-12(10-11)14(16)18-9-4-2/h3-7,10H,1-2,8-9H2<sup>[3]</sup>

Synonyms: Di-2-propenyl isophthalate, Isophthalic acid, diallyl ester, 1,3-Benzenedicarboxylic acid, di-2-propenyl ester, Dapon M.<sup>[3][4]</sup>

```
graph Diallyl_Isophthalate_Structure {
  layout=neato;
  node [shape=plaintext, fontcolor="#202124"];
  edge [color="#202124"];
```

```
// Benzene ring
C1 [pos="0,1!", label="C"];
C2 [pos="-0.87,0.5!", label="C"];
C3 [pos="-0.87,-0.5!", label="C"];
C4 [pos="0,-1!", label="C"];
C5 [pos="0.87,-0.5!", label="C"];
C6 [pos="0.87,0.5!", label="C"];
```

```
// Double bonds in benzene ring
C1 -- C2 [style=double];
C3 -- C4 [style=double];
```

```
C5 -- C6 [style=double];
C2 -- C3;
C4 -- C5;
C6 -- C1;

// Ester group 1
C_ester1 [pos="-1.87,1!", label="C"];
O_ester1_1 [pos="-2.5,1.5!", label="O"];
O_ester1_2 [pos="-1.87,0!", label="O"];
C2 -- C_ester1;
C_ester1 -- O_ester1_1 [style=double];
C_ester1 -- O_ester1_2;

// Allyl group 1
C_allyl1_1 [pos="-2.87,-0.5!", label="CH2"];
C_allyl1_2 [pos="-3.87,-0.25!", label="CH"];
C_allyl1_3 [pos="-4.87,-0.5!", label="CH2"];
O_ester1_2 -- C_allyl1_1;
C_allyl1_1 -- C_allyl1_2;
C_allyl1_2 -- C_allyl1_3 [style=double];

// Ester group 2
C_ester2 [pos="1.87,-1!", label="C"];
O_ester2_1 [pos="2.5,-1.5!", label="O"];
O_ester2_2 [pos="1.87,0!", label="O"];
C5 -- C_ester2;
C_ester2 -- O_ester2_1 [style=double];
C_ester2 -- O_ester2_2;

// Allyl group 2
C_allyl2_1 [pos="2.87,0.5!", label="CH2"];
C_allyl2_2 [pos="3.87,0.25!", label="CH"];
C_allyl2_3 [pos="4.87,0.5!", label="CH2"];
O_ester2_2 -- C_allyl2_1;
C_allyl2_1 -- C_allyl2_2;
C_allyl2_2 -- C_allyl2_3 [style=double];

// Hydrogen atoms on the ring
H1 [pos="0,1.9!", label="H"];
H3 [pos="-1.74,-1!", label="H"];
H4 [pos="0,-1.9!", label="H"];
H6 [pos="1.74,1!", label="H"];
```

```
C1 -- H1;  
C3 -- H3;  
C4 -- H4;  
C6 -- H6;  
}
```

Caption: Workflow for the synthesis of **diallyl isophthalate**.

## Reaction Pathways

### Metabolism

In animal models, **diallyl isophthalate** is rapidly metabolized and excreted, primarily through urine, with 50-60% of the dose recovered in urine within 24 hours.

Caption: Simplified metabolic pathway of **diallyl isophthalate**.

### Degradation via Fenton Oxidation

**Diallyl isophthalate** can be degraded through advanced oxidation processes such as Fenton oxidation. This process involves the use of hydrogen peroxide and a metal catalyst (e.g., iron) to generate hydroxyl radicals, which are highly reactive and can oxidize organic compounds.

The degradation pathway involves initial hydroxylation to form phthalic acid and allyl alcohol, followed by further oxidation and degradation of these products.

Caption: Degradation pathway of **diallyl isophthalate** via Fenton oxidation.

## Applications in Research and Development

**Diallyl isophthalate** is a versatile monomer with several applications in materials science and other research

- **High-Performance Polymers:** It is a key component in the synthesis of polymers with high thermal stability, €
- **Composite Materials:** DAIP is used as a cross-linking agent for unsaturated polyester resins, enhancing the p

- Optical Materials: Its polymerization can yield materials with a high refractive index and good optical clarity.
- Self-Healing Polymers: Research has explored the use of DAIP as a healing agent in polymer composites. When

## Safety and Hazards

**Diallyl isophthalate** is classified as harmful if swallowed.[3] It may cause skin and eye irritation. For details:

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## References

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- To cite this document: BenchChem. [diallyl isophthalate chemical properties and structure]. BenchChem, [2025]. [Online PDF]. Available at: [https://]

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